

physical and chemical properties of 4,4-Dimethyl-2-phenyl-2-oxazoline

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Compound of Interest

Compound Name: 4,4-Dimethyl-2-phenyl-2-oxazoline

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An In-depth Technical Guide to 4,4-Dimethyl-2-phenyl-2-oxazoline

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and applications of **4,4-Dimethyl-2-phenyl-2-oxazoline**. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Core Properties

4,4-Dimethyl-2-phenyl-2-oxazoline is a chemical compound with the molecular formula $C_{11}H_{13}NO$ ^{[1][2][3][4]}. It belongs to the class of 2-aryl-2-oxazolines and is utilized as an intermediate in various organic syntheses^[3]. Its structure consists of a phenyl group attached to a dimethyl-substituted oxazoline ring.

Physical and Chemical Data

The key physical and chemical properties of **4,4-Dimethyl-2-phenyl-2-oxazoline** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₁ H ₁₃ NO[1][2][3][4]
Molecular Weight	175.23 g/mol [1][2][3][4]
CAS Number	19312-06-2[2][5]
Appearance	Colorless liquid
Melting Point	20-24 °C[2][5]
Boiling Point	124 °C at 20 mmHg[2][3][5]
Density	1.025 g/mL at 25 °C[2][3][5]
Refractive Index (n _{20/D})	1.5322[2][5]
Flash Point	103 °C (217.4 °F) - closed cup[2]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **4,4-Dimethyl-2-phenyl-2-oxazoline**.

Spectroscopy	Key Data
¹ H NMR	Spectra available, specific shifts depend on solvent and instrument.[1][6]
¹³ C NMR	Spectra available.[1][6]
Infrared (IR)	Spectra available via various techniques (FTIR, ATR-IR, Vapor Phase IR).[1][7]
Mass Spectrometry (GC-MS)	Top peaks observed at m/z 160 and 104.[1]

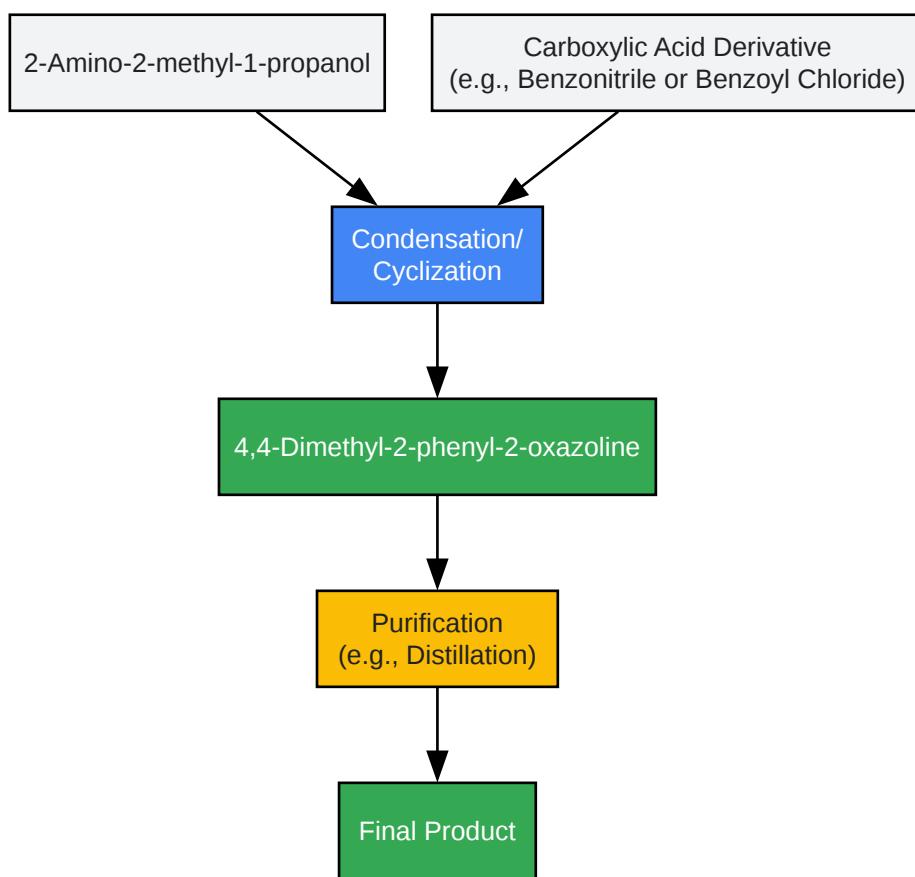
Synthesis and Experimental Protocols

Derivatives of 2-oxazolines are broadly applied in organic and polymer chemistry. The synthesis of compounds like **4,4-Dimethyl-2-phenyl-2-oxazoline** often involves the condensation of appropriate starting materials. For instance, the synthesis of related bis-2-

oxazolines has been achieved through the condensation of dialdehydes with 2-alkyl-2-oxazolines.[8]

General Synthesis Workflow

The synthesis of oxazolines can be generalized as a cyclocondensation reaction. The following diagram illustrates a conceptual workflow for the synthesis of a 2-substituted-4,4-dimethyl-2-oxazoline.



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General Synthesis Workflow for **4,4-Dimethyl-2-phenyl-2-oxazoline**.

Example Experimental Protocol: Synthesis of a Bis-2-Oxazoline Derivative

The following protocol is adapted from the synthesis of 1,4-bis[2-(4,4-dimethyl-2-oxazolin-2-yl)ethenyl]benzene and illustrates a relevant synthetic methodology.[8]

- Reactant Preparation: In a 100 ml round-bottomed flask equipped with a magnetic stirrer, Dean-Stark trap, and condenser, dissolve terephthalaldehyde (0.03 mol), a catalyst such as iodine (1.0 mmol), and 2,4,4-trimethyl-2-oxazoline (0.12 mol) in 50 ml of benzene under an argon atmosphere.[8]
- Reaction: Stir the reaction mixture under mild reflux for 24 hours.[8]
- Work-up: After cooling, remove the solvents under reduced pressure.[8]
- Purification: The remaining solid can be further purified, for example, by crystallization to obtain the final product.[8]

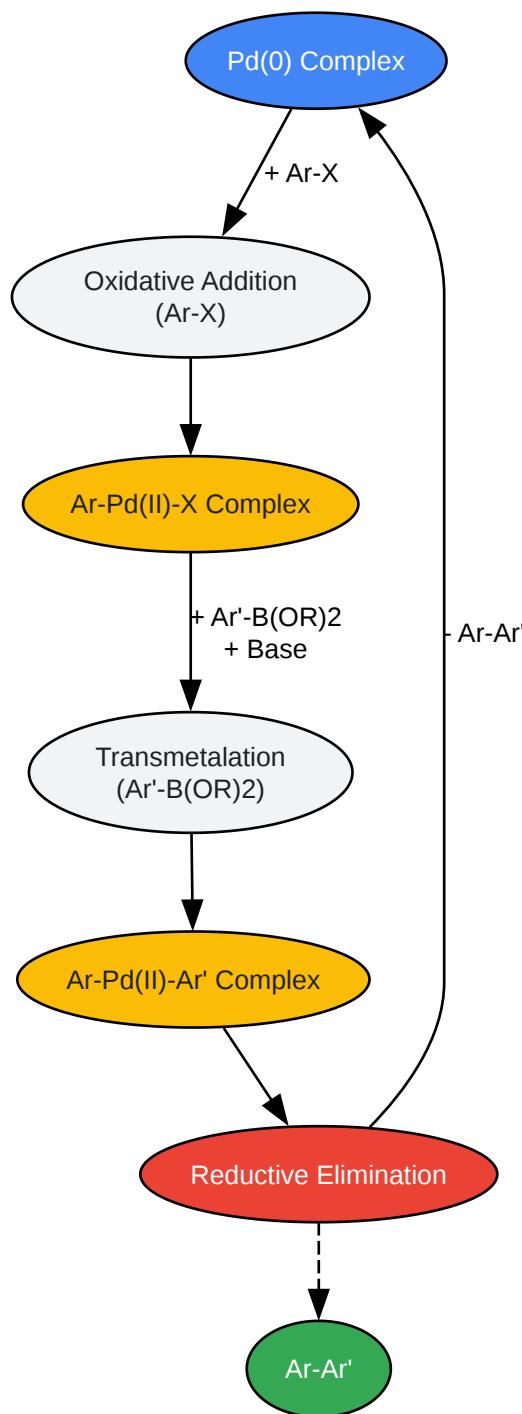
Applications in Research and Development

4,4-Dimethyl-2-phenyl-2-oxazoline and related compounds are valuable in several areas of chemical synthesis.

Ligand in Suzuki Coupling Reactions

2-Aryl-2-oxazolines, including **4,4-Dimethyl-2-phenyl-2-oxazoline**, have been investigated as ligands for the Suzuki coupling reaction of aryl bromides and arylboronic acids.[5] This reaction is a cornerstone of carbon-carbon bond formation in modern organic synthesis.

The catalytic cycle of a Suzuki coupling reaction is depicted below.



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Simplified Catalytic Cycle of the Suzuki Coupling Reaction.

Synthesis of Other Compounds

4,4-Dimethyl-2-phenyl-2-oxazoline can be used in the synthesis of other molecules, such as an ester-ammonium salt, through the rupture of the oxazoline ring.[5] It also serves as an intermediate in the synthesis of isotopically labeled compounds like 2-Methyl Hippuric Acid-13C6.[3]

Safety and Handling

4,4-Dimethyl-2-phenyl-2-oxazoline is classified with the following GHS hazard statements:

- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

It is designated as a warning signal word.[1][2] Appropriate personal protective equipment (PPE), including eye shields and gloves, should be used when handling this chemical.[2] It is a combustible liquid and should be stored in a dry, cool, and well-ventilated place.[2][9]

Hazard Class	Code
Skin Irritation	2[1]
Eye Irritation	2[1]
Specific Target Organ Toxicity (Single Exposure)	3[1]

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